

3-Nitro-2-butanol isomers mixture

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 3-Nitro-2-butanol

CAS No.: 6270-16-2

Cat. No.: S1532745

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Chemical Identity and Properties

The table below summarizes the core chemical and physical data for **3-Nitro-2-butanol** (mixture of isomers) [1] [2] [3].

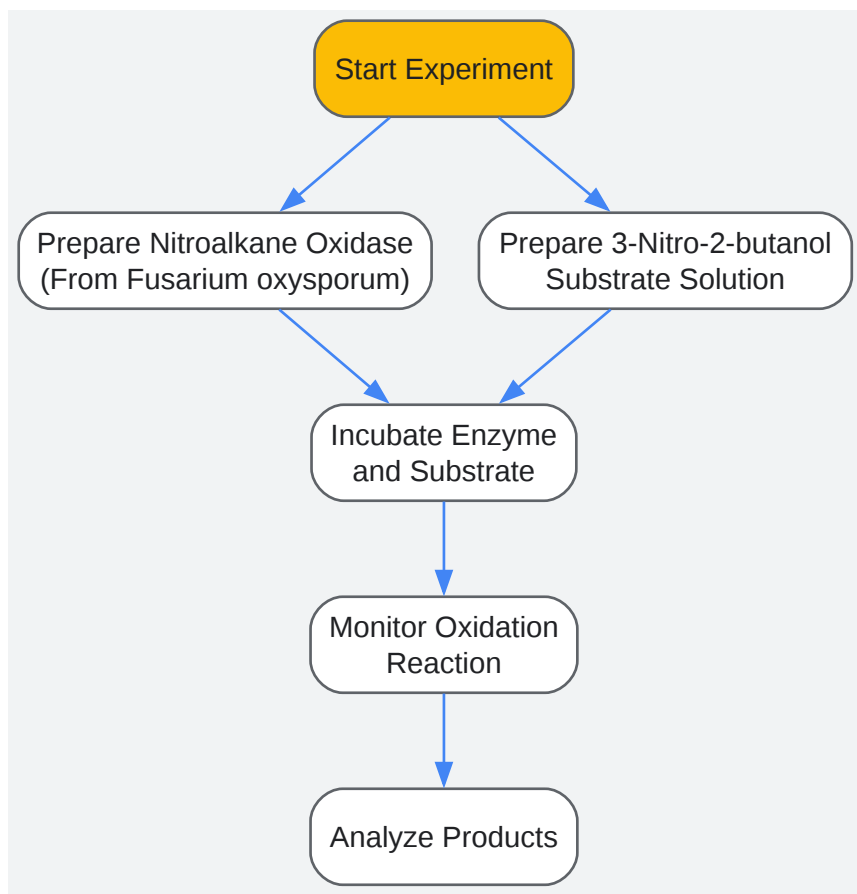
Property	Value / Description
CAS Number	6270-16-2 [4] [2] [3]
Molecular Formula	C ₄ H ₉ NO ₃ [4] [2] [3]
Molecular Weight	119.12 g/mol [4] [2] [3]
IUPAC Name	3-nitrobutan-2-ol [2]
Form	Liquid [1] [3]
Purity	98% (commonly available) [1] [3]
Boiling Point	55 °C at 0.5 mmHg [1] [3]
Density	1.1 g/mL at 25 °C [1] [3]
Refractive Index	n _{20/D} 1.441 [1] [3]

Property	Value / Description
Flash Point	91 °C (196 °F) - closed cup [1] [5]
pKa (Predicted)	7.36 ± 0.19 [3] [5]
Functional Groups	Hydroxyl, Nitro, Amine [1]
Major Hazards	Causes skin irritation, causes serious eye irritation, may cause respiratory irritation [1] [5]

Research Applications and Safety

The available information on the compound's use in scientific research is general, and specific methodological details are not provided in the search results.

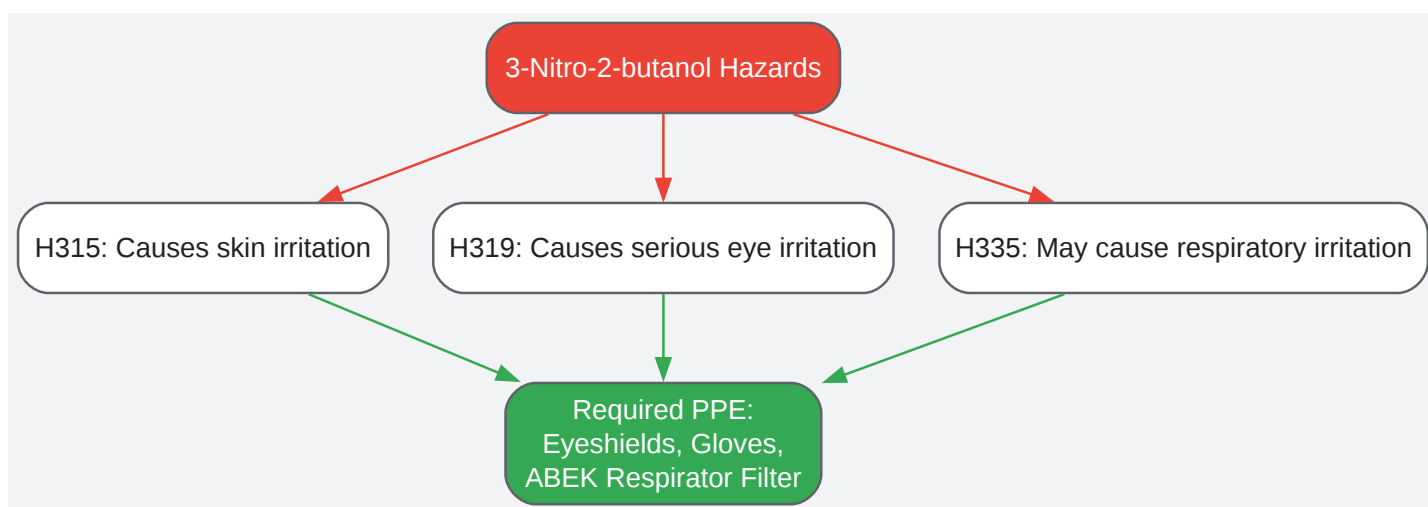
- **Research Contexts:** **3-Nitro-2-butanol** is described as a reagent for synthesizing organic compounds, a catalyst in polymer production, and a starting material for fluorescent dyes [4]. One specific application cited is its use in studying the oxidation mechanism of methylethylketoxime and acetoxime in the liver microsomes of rats, mice, and humans [1].
- **Enzymatic Oxidation:** The compound undergoes oxidation catalyzed by the enzyme **nitroalkane oxidase** isolated from *Fusarium oxysporum* extracts [1]. The following diagram outlines this basic experimental workflow, though specific conditions are not detailed in the search results.



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*Experimental workflow for enzymatic oxidation of **3-Nitro-2-butanol** [1].*

- **Safety and Handling:** Personal protective equipment (PPE) including eyeshields, gloves, and suitable respirator filters is required [1]. It is a combustible liquid and should be stored accordingly [1].



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Key hazard statements and required personal protective equipment (PPE) [1] [5].

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References

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